

# An In-Depth Technical Guide to 2-Hydroxy-6-methylbenzonitrile

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## Compound of Interest

Compound Name: **2-Hydroxy-6-methylbenzonitrile**

Cat. No.: **B1316493**

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This guide provides a detailed overview of the molecular structure and properties of **2-Hydroxy-6-methylbenzonitrile**, a significant chemical compound utilized in various research and development applications, particularly within the pharmaceutical industry.

## Molecular and Physicochemical Data

**2-Hydroxy-6-methylbenzonitrile** is a white crystalline solid that serves as a crucial intermediate in organic synthesis.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below, providing essential data for researchers and drug development professionals.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	133.15 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	73289-66-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Canonical SMILES	CC1=CC=CC(=C1O)C#N	<a href="#">[3]</a>
InChI Key	YQVKRULJRQDXJA-UHFFFAOYSA-N	<a href="#">[3]</a>
Density	1.17 g/cm <sup>3</sup>	<a href="#">[4]</a>
Melting Point	111-112 °C	<a href="#">[4]</a>
Boiling Point	272.3 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	118.5 °C	<a href="#">[1]</a> <a href="#">[4]</a>

## Molecular Structure Visualization

The two-dimensional chemical structure of **2-Hydroxy-6-methylbenzonitrile** is depicted below. This visualization is essential for understanding the spatial arrangement of atoms and the functional groups that dictate its chemical behavior. The structure consists of a benzene ring substituted with a hydroxyl (-OH) group, a methyl (-CH<sub>3</sub>) group, and a nitrile (-C≡N) group at positions 2, 6, and 1, respectively.

Figure 1: 2D structure of **2-Hydroxy-6-methylbenzonitrile**.

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## References

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